

In Vitro Characterization of Pyruvate Carboxylase-IN-1: A Technical Guide

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Compound of Interest

Compound Name: *Pyruvate Carboxylase-IN-1*

Cat. No.: *B15572706*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro characterization of **Pyruvate Carboxylase-IN-1**, a potent inhibitor of Pyruvate Carboxylase (PC). Pyruvate Carboxylase is a critical enzyme in intermediary metabolism, catalyzing the ATP-dependent carboxylation of pyruvate to form oxaloacetate.[1][2] This anaplerotic reaction is vital for replenishing tricarboxylic acid (TCA) cycle intermediates used in various biosynthetic pathways, including gluconeogenesis and lipogenesis.[1][3] Given the role of PC in various diseases, including cancer and type 2 diabetes, its inhibitors are valuable tools for research and potential therapeutic development.[4][5]

Pyruvate Carboxylase-IN-1, a natural analog of erianin, has demonstrated potent inhibition of PC, contributing to its anticancer effects in human hepatocellular carcinoma.[6] This document details the quantitative data, experimental protocols for its characterization, and relevant cellular pathways.

Data Presentation

Quantitative Inhibitory Activity of Pyruvate Carboxylase-IN-1

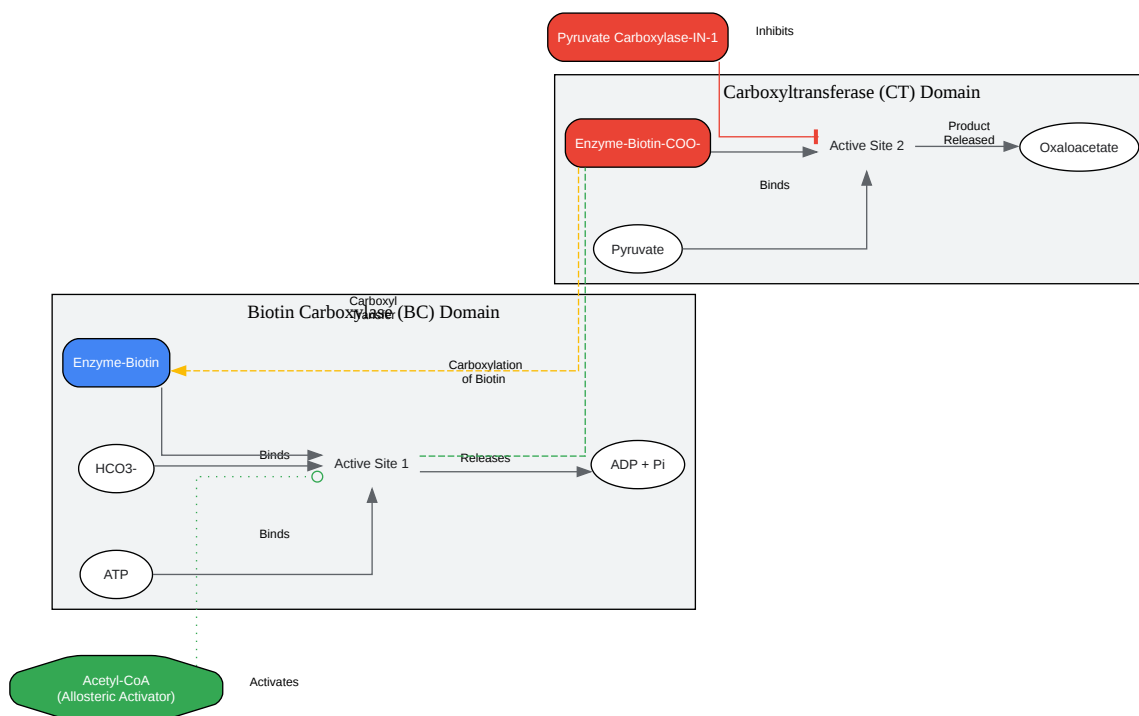
The inhibitory potency of **Pyruvate Carboxylase-IN-1** has been quantified in different assay formats, highlighting its effectiveness against its target enzyme.

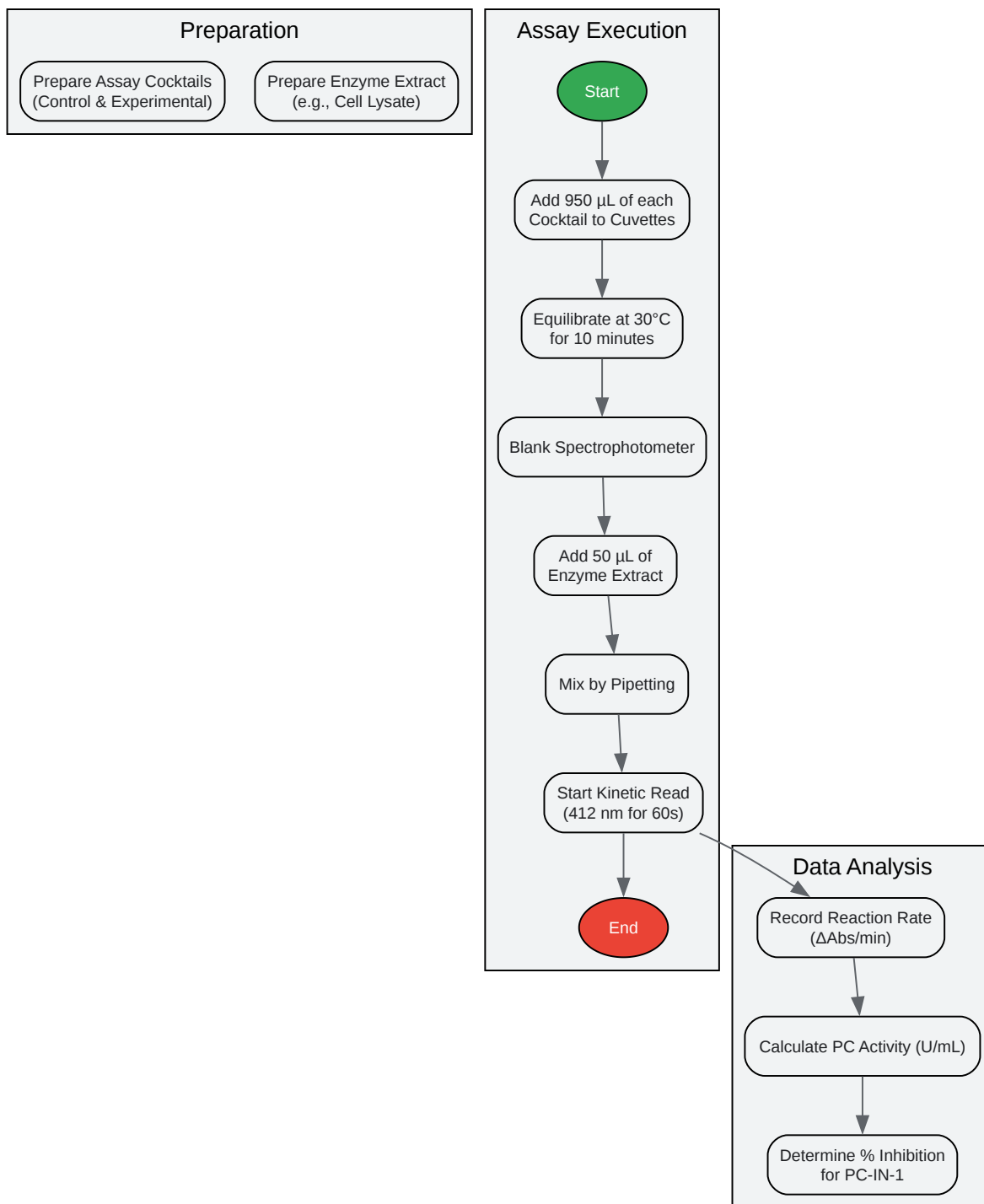
Assay Type	Target	IC50 Value (µM)	Source
Cell Lysate-Based PC Activity Assay	Pyruvate Carboxylase	0.204	[6]
Cell-Based PC Activity Assay	Pyruvate Carboxylase	0.104	[6]

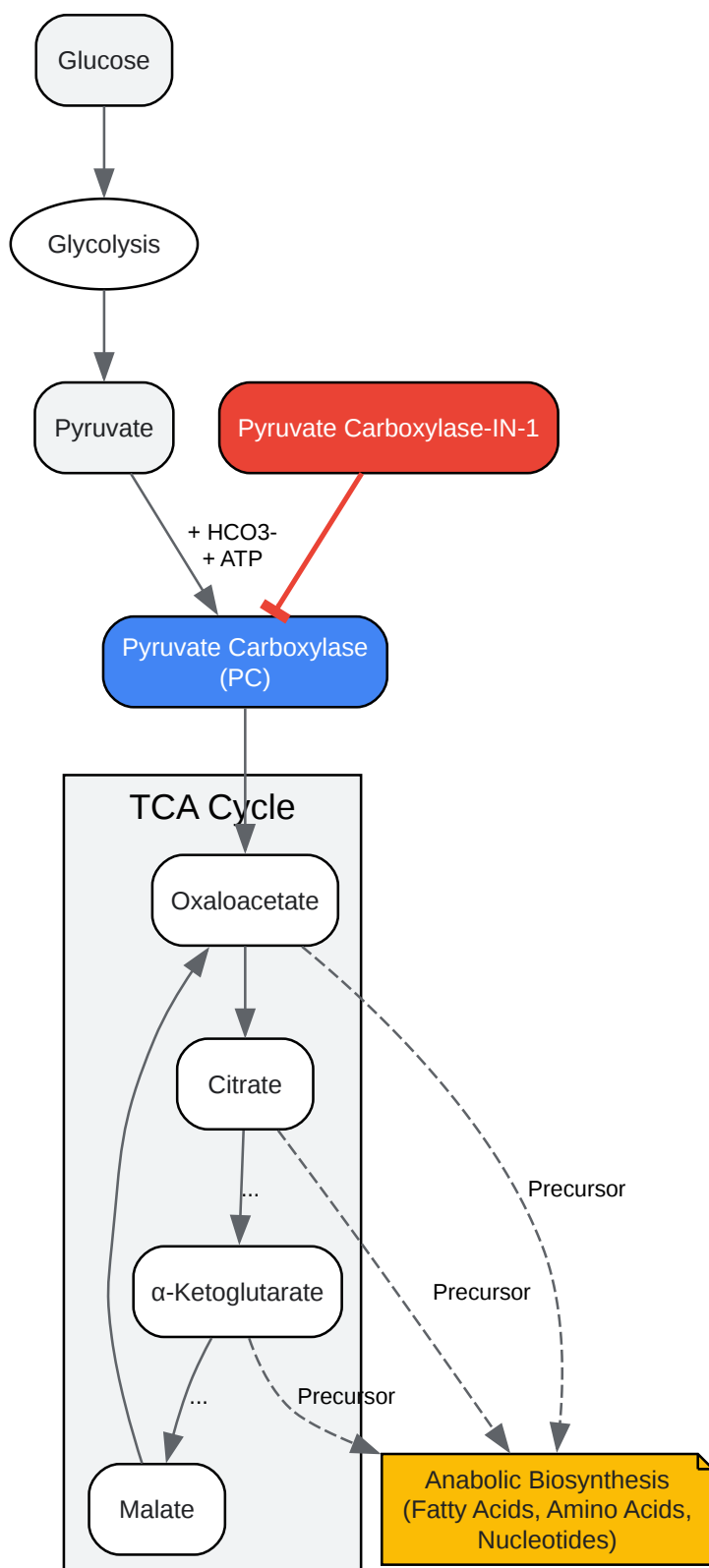
Signaling and Reaction Pathways

Pyruvate Carboxylase Catalytic Cycle

Pyruvate Carboxylase is a biotin-dependent enzyme that catalyzes the formation of oxaloacetate from pyruvate in a two-step reaction.[\[1\]](#)[\[7\]](#) The enzyme utilizes a covalently attached biotin cofactor that moves between two distinct active sites: the biotin carboxylase (BC) domain and the carboxyltransferase (CT) domain.[\[4\]](#)[\[7\]](#) In the first step, bicarbonate and ATP react in the BC domain to carboxylate the biotin cofactor.[\[7\]](#) Subsequently, the carboxylated biotin moves to the CT domain, where the carboxyl group is transferred to pyruvate, forming oxaloacetate.[\[7\]](#) Acetyl-CoA acts as a crucial allosteric activator for this reaction in most species.[\[2\]](#)[\[7\]](#)







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